

Personal protective equipment for handling Nppb

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Essential Safety and Handling of NPPB

For researchers, scientists, and drug development professionals, ensuring safe and effective handling of all laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for the handling of **NPPB** (5-nitro-2-[(3-phenylpropyl)amino]-benzoic acid), including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Chemical and Physical Properties of NPPB

A summary of the key quantitative data for **NPPB** is provided in the table below for easy reference.



Property	Value
CAS Number	107254-86-4
Molecular Formula	C16H16N2O4
Molecular Weight	300.31 g/mol
Melting Point	178-179°C
Boiling Point	523.5°C at 760 mmHg
Density	1.323 g/cm ³
Storage Temperature	2-8°C

Personal Protective Equipment (PPE)

While **NPPB** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it is crucial to follow standard laboratory safety protocols as the chemical, physical, and toxicological properties have not been exhaustively investigated.[1] The following personal protective equipment is recommended to minimize exposure:

- Eye Protection: Wear safety glasses with side shields or goggles.
- Hand Protection: Use impermeable and resistant gloves. Given that no specific glove
 material recommendation is available, nitrile gloves are a common and appropriate choice
 for general chemical handling.
- Respiratory Protection: For operations that may generate dust or aerosols, a type N95 (US) or type P1 (EN143) respirator filter is recommended.
- Body Protection: A standard laboratory coat should be worn to protect street clothing.

Operational Plan for Safe Handling

Adherence to a strict operational protocol is vital for ensuring safety and preventing contamination.

1. Preparation and Engineering Controls:







- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powdered form or preparing solutions.
- Ensure that an eyewash station and safety shower are readily accessible.
- Before starting, confirm that all necessary PPE is available and in good condition.
- 2. Handling and Experimental Procedure:
- Avoid direct contact with the skin and eyes.
- Minimize the creation of dust when handling the solid form.
- When preparing solutions, add the solid NPPB to the solvent slowly to avoid splashing.
- Keep containers of NPPB tightly closed when not in use.
- 3. Storage:
- Store NPPB in a cool, dry, and well-ventilated area.[2]
- The recommended storage temperature is between 2-8°C.
- Keep it away from incompatible materials.

Disposal Plan

Proper disposal of **NPPB** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all waste containing NPPB, including unused material, contaminated labware, and disposable PPE, in a designated and clearly labeled hazardous waste container.
- Disposal Method:
 - Dispose of chemical waste in accordance with all applicable federal, state, and local regulations. Contact your institution's environmental health and safety (EHS) department for specific guidance on chemical waste disposal procedures.
 - Do not dispose of NPPB down the drain or in the general trash.



Visual Workflow for Safe Handling and Disposal of NPPB

The following diagram illustrates the logical steps for the safe handling and disposal of **NPPB** in a laboratory setting.



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References

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